

An In-depth Technical Guide to 1-Isocyanopentane

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Compound of Interest

Compound Name: 1-isocyanopentane

Cat. No.: B097572

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This technical guide provides a comprehensive overview of **1-isocyanopentane**, also known as 1-pentyl isocyanide, tailored for researchers, scientists, and professionals in drug development. This document covers its chemical identity, physicochemical properties, synthesis protocols, and key applications in organic synthesis and medicinal chemistry.

Chemical Identity and Properties

1-Isocyanopentane is an organic compound with the chemical formula $C_6H_{11}N$. It belongs to the isocyanide family, characterized by a functional group with the connectivity $R-N\equiv C$.

Synonyms:

- 1-Pentyl isocyanide
- n-Amylcarbylamine
- Amyl isocyanide
- Pentane, 1-isocyano-
- Pentylisonitrile
- n-Pentyl isocyanide[1]

CAS Number: 18971-59-0[1]

Physicochemical Properties

The key physicochemical properties of **1-isocyanopentane** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C6H11N	[1] [2]
Molecular Weight	97.16 g/mol	[1] [2]
Appearance	Colorless liquid	[3]
Odor	Pungent	[3]
Density	0.772 g/mL at 25 °C	
Boiling Point	Not explicitly available	
Melting Point	Not explicitly available	
Flash Point	-3.89 °C (closed cup)	
Refractive Index	n _{20/D} 1.4064	
Solubility	Soluble in many organic solvents like ether, butanol, and benzene.	[3]

Safety and Handling

1-Isocyanopentane is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated fume hood. It is a highly flammable liquid and vapor.[\[1\]](#) It is toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#) Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn at all times.

Synthesis of 1-Isocyanopentane

The synthesis of alkyl isocyanides can be achieved through several methods. The two most common and effective methods are the dehydration of N-alkylformamides and the Hofmann isocyanide (or carbylamine) synthesis.

Hofmann Isocyanide Synthesis

This method involves the reaction of a primary amine with chloroform and a strong base, typically under phase-transfer catalysis.

Experimental Protocol: Synthesis of **1-Isocyanopentane** via Hofmann Isocyanide Synthesis

This protocol is adapted from the synthesis of tert-butyl isocyanide.

Materials:

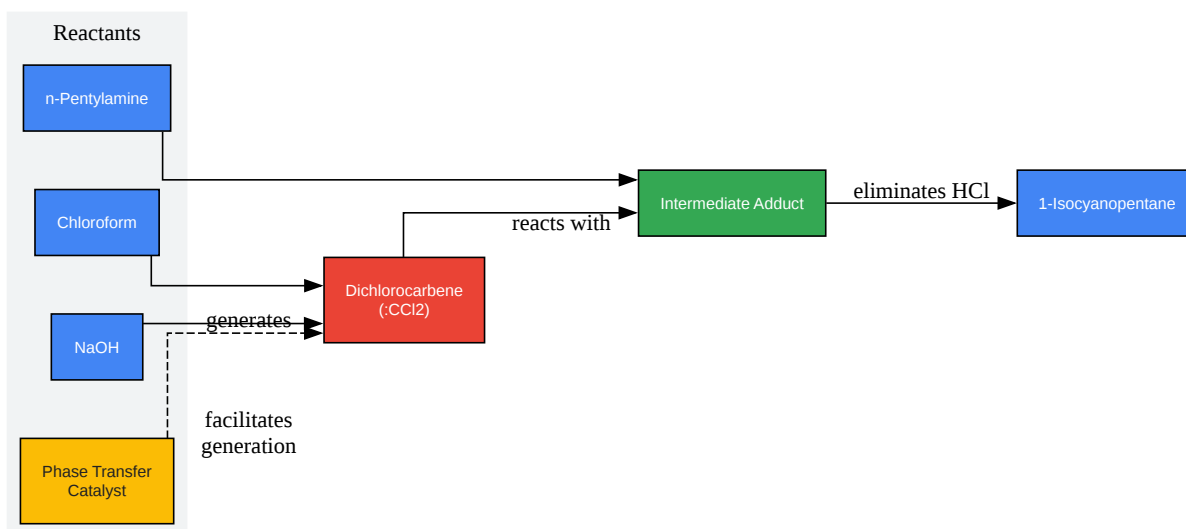
- n-Pentylamine
- Chloroform
- Sodium hydroxide
- Benzyltriethylammonium chloride (phase-transfer catalyst)
- Dichloromethane
- Water
- Anhydrous magnesium sulfate
- Ice

Procedure:

- Prepare a solution of sodium hydroxide (3 moles) in water in a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser.
- In the dropping funnel, prepare a mixture of n-pentylamine (1 mole), chloroform (1 mole), and a catalytic amount of benzyltriethylammonium chloride in dichloromethane.
- While stirring the sodium hydroxide solution vigorously, add the mixture from the dropping funnel dropwise at a rate that maintains a gentle reflux. The reaction is exothermic.

- After the addition is complete, continue stirring the mixture for an additional 2-3 hours at room temperature.
- Dilute the reaction mixture with ice-water.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash them successively with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation.
- The crude **1-isocyanopentane** can be purified by distillation under reduced pressure.

Logical Relationship: Hofmann Isocyanide Synthesis



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Caption: Hofmann Isocyanide Synthesis Workflow.

Dehydration of N-Formyl-n-pentylamine

Another common method for preparing isocyanides is the dehydration of the corresponding N-alkylformamide using a dehydrating agent such as phosphorus oxychloride, phosgene, or tosyl chloride in the presence of a base like pyridine or triethylamine.

Applications in Research and Drug Development

1-Isocyanopentane is a versatile building block in organic synthesis, primarily due to the unique reactivity of the isocyanide functional group.

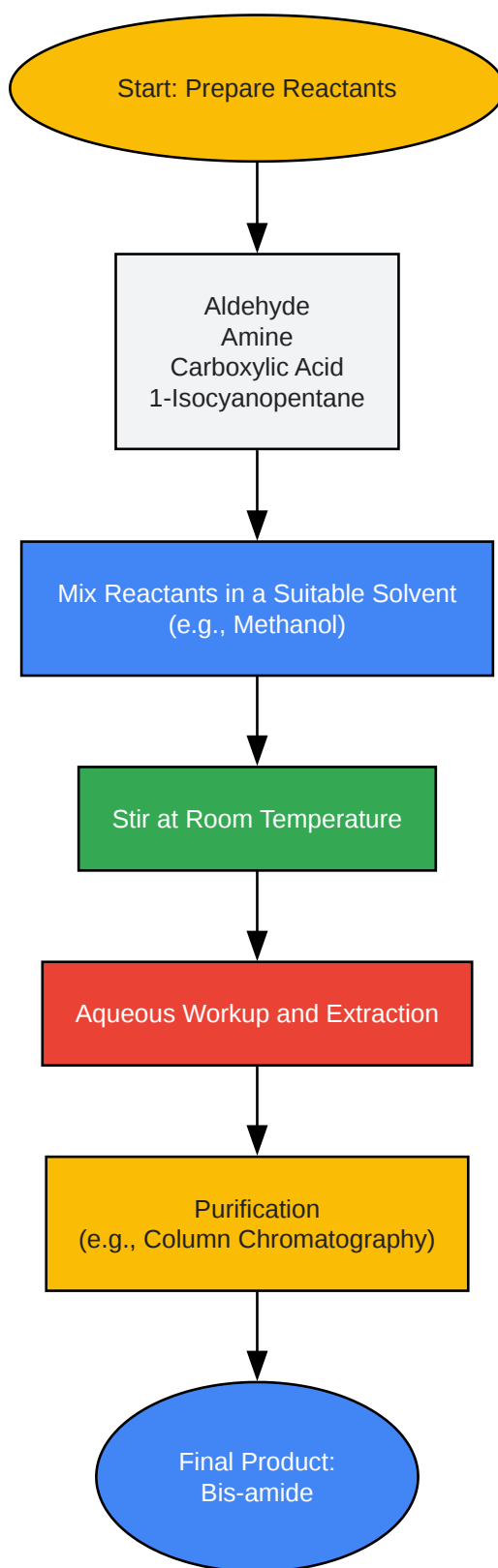
Multicomponent Reactions (MCRs)

Isocyanides are key reactants in various multicomponent reactions, which are powerful tools for the rapid generation of complex molecules from simple starting materials. These reactions are of particular interest in drug discovery for the creation of diverse libraries of small molecules for biological screening.

The Ugi Reaction: This is a four-component reaction between an aldehyde, an amine, a carboxylic acid, and an isocyanide to form a bis-amide.

The Passerini Reaction: This is a three-component reaction between a carboxylic acid, a carbonyl compound (aldehyde or ketone), and an isocyanide to form an α -acyloxy carboxamide.

Experimental Workflow: Ugi Four-Component Reaction



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Caption: Ugi Four-Component Reaction Workflow.

Antimicrobial Activity

1-Pentyl isocyanide has demonstrated antimicrobial properties. It has been shown to inhibit the growth of fungi such as *Candida albicans* and bacteria including *Staphylococcus aureus* and *Bacillus subtilis* at low concentrations.[2] The proposed mechanism involves the interaction of the isocyanide with carboxylate groups on the cell surface.[2]

Bioorthogonal Chemistry

The isocyanide group is a promising functionality for bioorthogonal labeling of biomolecules due to its small size and unique reactivity.[4] It can participate in reactions that are biocompatible and do not interfere with biological processes. One potential application is in the development of transition metal-based fluorescent probes for the detection and imaging of isocyanide-tagged biomolecules.[4]

Conclusion

1-Isocyanopentane is a valuable and versatile chemical for researchers and scientists in organic synthesis and drug development. Its utility in multicomponent reactions allows for the efficient construction of complex molecular architectures, while its emerging applications in antimicrobial studies and bioorthogonal chemistry highlight its potential for future discoveries. Proper handling and safety precautions are paramount when working with this compound due to its toxicity and flammability. This guide provides a foundational understanding to support the safe and effective use of **1-isocyanopentane** in a research setting.

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